

Navigating the Research Landscape of 1-Tetratriacontanol-d4: A Technical Guide

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Compound of Interest

Compound Name: 1-Tetratriacontanol-d4

Cat. No.: B12419898

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Tetratriacontanol-d4**, a deuterated very-long-chain fatty alcohol. Given the highly specific nature of this isotopically labeled compound, this document synthesizes available information on its procurement, relevant biological pathways of its non-deuterated analog, and general experimental methodologies where such a compound would be utilized. This guide addresses the current landscape of available data and provides a framework for its potential application in research and drug development.

Supplier and Pricing Overview

Obtaining **1-Tetratriacontanol-d4** for research purposes requires sourcing from specialized chemical suppliers. While direct pricing is often available only upon quotation, the following suppliers have been identified as potential sources for this compound.

Supplier	Product Name	Catalog Number	Additional Information
Santa Cruz Biotechnology, Inc.	1-Tetratriacontanol-d4	sc-220223	Pricing and availability are typically provided upon request. [1]
Pharmaffiliates	1-Tetratriacontanol-d4	PA STI 082480	Requires user login to view price and availability. [2]
Toronto Research Chemicals (TRC)	1-Tetratriacontanol-d4	T306482	Pricing and availability can be obtained by requesting a quote.

Note: Pricing for specialized deuterated compounds can vary significantly based on purity, quantity, and supplier. It is recommended to contact suppliers directly for the most accurate and up-to-date information.

The Biological Context: Metabolism of Very-Long-Chain Fatty Alcohols

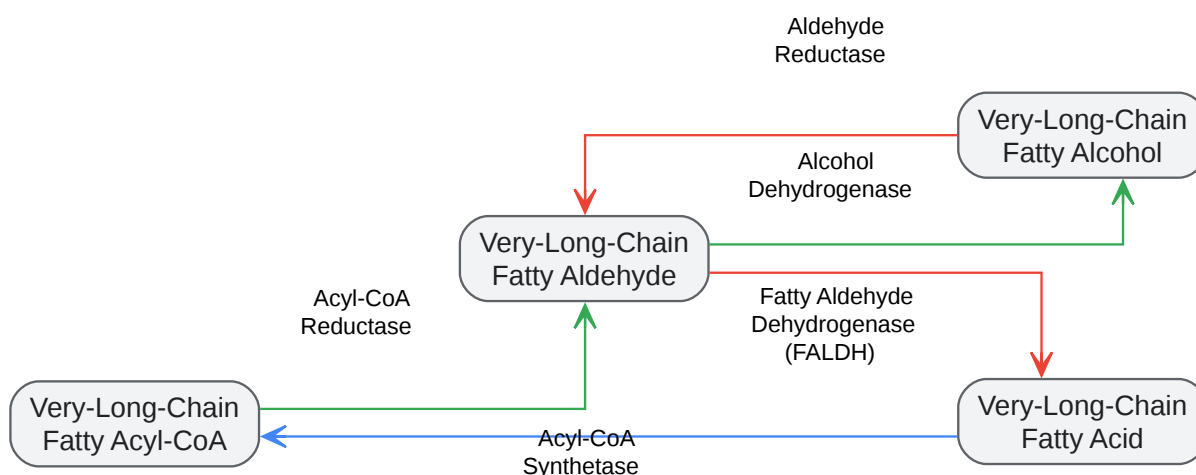
While specific research detailing the metabolic fate of **1-Tetratriacontanol-d4** is not readily available in published literature, the metabolic pathways of endogenous, non-deuterated very-long-chain fatty alcohols provide a crucial biological framework. These pathways are central to lipid metabolism and cellular signaling.

Very-long-chain fatty alcohols are key components of the fatty alcohol cycle. This cycle involves the interconversion of fatty acids, fatty acyl-CoAs, fatty aldehydes, and fatty alcohols. Key enzymes in this process include:

- **Acyl-CoA Reductases:** These enzymes catalyze the reduction of very-long-chain fatty acyl-CoAs to their corresponding fatty alcohols.
- **Fatty Aldehyde Dehydrogenase (FALDH):** This enzyme is responsible for the oxidation of fatty aldehydes to fatty acids.[\[3\]](#)

- Alcohol Dehydrogenases and Oxidases: These enzymes can oxidize fatty alcohols to fatty aldehydes.

The proper functioning of this cycle is critical for the synthesis of complex lipids such as waxes and ether lipids, and for maintaining cellular homeostasis. Disruptions in the metabolism of very-long-chain fatty acids and alcohols are associated with several metabolic disorders.[3]



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Figure 1: Simplified diagram of the fatty alcohol metabolic cycle.

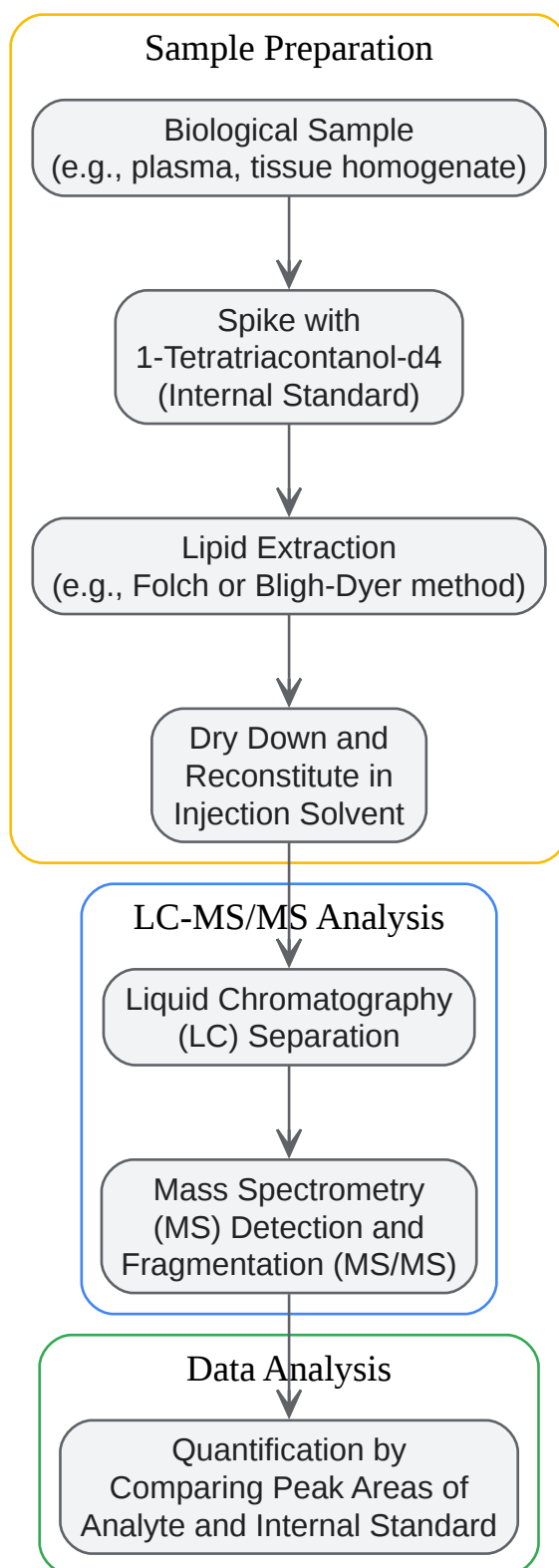
Experimental Applications and Methodologies

Deuterated compounds like **1-Tetratriacontanol-d4** are invaluable tools in biomedical research, primarily utilized as internal standards in mass spectrometry-based analyses and as tracers in metabolic studies.

Use as an Internal Standard in Lipidomics

In the field of lipidomics, which involves the comprehensive analysis of lipids in a biological system, accurate quantification is paramount. Due to their chemical similarity to their endogenous counterparts, stable isotope-labeled compounds such as **1-Tetratriacontanol-d4** serve as ideal internal standards.

Experimental Workflow: Quantification of Very-Long-Chain Fatty Alcohols using LC-MS/MS



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Figure 2: A general experimental workflow for the quantification of very-long-chain fatty alcohols using a deuterated internal standard.

Detailed Protocol: Lipid Extraction and Sample Preparation for Mass Spectrometry

- **Sample Collection and Homogenization:** Biological samples (e.g., cell pellets, tissue) are collected and, if necessary, homogenized in a suitable buffer on ice.
- **Internal Standard Spiking:** A known amount of **1-Tetratriacontanol-d4**, dissolved in an appropriate organic solvent, is added to the homogenate. This is a critical step to correct for sample loss during extraction and for variations in ionization efficiency during mass spectrometry analysis.
- **Lipid Extraction:** A common method is the Folch extraction, which uses a chloroform:methanol (2:1, v/v) solvent system to partition lipids from the aqueous phase. The mixture is vortexed and centrifuged to achieve phase separation.
- **Phase Separation and Collection:** The lower organic phase, containing the lipids, is carefully collected.
- **Drying and Reconstitution:** The collected organic solvent is evaporated under a stream of nitrogen. The dried lipid extract is then reconstituted in a solvent compatible with the liquid chromatography system, such as a mixture of isopropanol and acetonitrile.
- **LC-MS/MS Analysis:** The reconstituted sample is injected into a liquid chromatography system coupled to a tandem mass spectrometer (LC-MS/MS). The chromatographic separation allows for the resolution of different lipid species. The mass spectrometer is set to monitor for the specific mass-to-charge ratio (m/z) of both the endogenous 1-Tetratriacontanol and the deuterated internal standard, **1-Tetratriacontanol-d4**.
- **Data Analysis:** The peak areas of the endogenous analyte and the deuterated internal standard are determined from the resulting chromatograms. The concentration of the endogenous 1-Tetratriacontanol is then calculated based on the ratio of its peak area to that of the known amount of the internal standard.

Metabolic Fate and Tracer Studies

Deuterium-labeled compounds can also be used as tracers to follow the metabolic fate of a molecule within a biological system. By introducing **1-Tetratriacontanol-d4** to cells or an organism, researchers can track its incorporation into downstream metabolites, such as wax esters or ether lipids, using mass spectrometry. This approach can provide valuable insights into the dynamics of lipid metabolism under various physiological or pathological conditions.

Note on Availability of Specific Protocols: It is important to note that while the methodologies described are standard in the field of lipidomics and metabolic research, specific, published experimental protocols detailing the use of **1-Tetratriacontanol-d4** are currently scarce. The protocols provided here are based on established methods for analogous deuterated lipids and should be adapted and optimized for the specific research question and experimental setup.

Conclusion

1-Tetratriacontanol-d4 is a specialized research tool with significant potential for advancing our understanding of the metabolism and biological roles of very-long-chain fatty alcohols. While the direct procurement and application data for this specific molecule are limited, this guide provides a foundational understanding of its potential suppliers, the relevant biological pathways of its non-deuterated counterpart, and the established experimental frameworks in which it can be effectively utilized. As research into the intricacies of lipid metabolism continues to grow, the application of such precision tools will undoubtedly play a crucial role in future discoveries.

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